

# Safeguarding Your Research: A Comprehensive Guide to Handling Odm-207

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## Compound of Interest

Compound Name: Odm-207

Cat. No.: B3028270

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This document provides essential safety and logistical information for the handling and disposal of **Odm-207**, a potent BET bromodomain inhibitor. Adherence to these guidelines is critical to ensure personnel safety and maintain a secure laboratory environment. The following procedural guidance is designed to directly address operational questions and establish a trusted source for chemical handling and laboratory safety.

## Key Physical and Chemical Properties of Odm-207

A clear understanding of **Odm-207**'s properties is foundational to its safe handling. The following table summarizes key quantitative data for this compound.

| Property            | Value   | Source           |
|---------------------|---|------------------|
| Molecular Formula   | C <sub>22</sub> H <sub>21</sub> N <sub>3</sub> O <sub>3</sub> | --INVALID-LINK-- |
| Formula Weight      | 375.4 g/mol   | --INVALID-LINK-- |
| Purity              | ≥98%  | --INVALID-LINK-- |
| Formulation         | A solid   | --INVALID-LINK-- |
| Solubility (DMSO)   | 10 mM   | --INVALID-LINK-- |
| Storage Temperature | -20°C   | --INVALID-LINK-- |
| Stability           | ≥ 4 years (at -20°C)  | --INVALID-LINK-- |

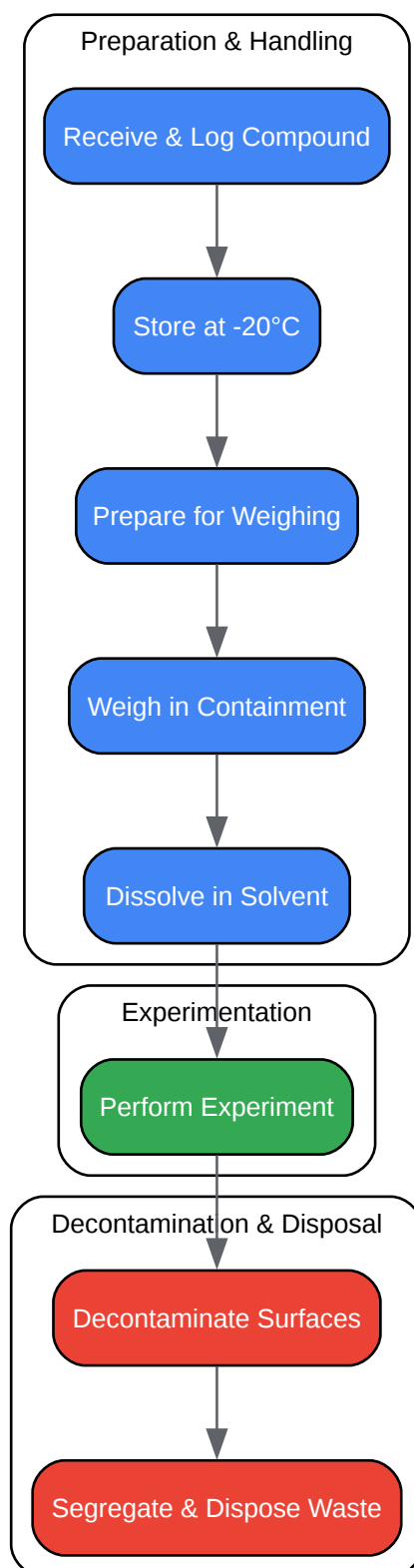
## Essential Personal Protective Equipment (PPE)

Given the potent nature of **Odm-207** and its classification as a hazardous compound, a comprehensive approach to personal protective equipment is mandatory. The following PPE should be worn at all times when handling the compound, from initial receipt to final disposal.

- **Hand Protection:** Two pairs of chemotherapy-rated nitrile gloves should be worn.<sup>[1]</sup> The outer glove should be changed immediately upon known or suspected contamination.
- **Body Protection:** A disposable, fluid-resistant gown that is shown to be impermeable to hazardous drugs is required.<sup>[1]</sup> This should be worn over standard laboratory clothing.
- **Eye and Face Protection:** ANSI-rated safety glasses with side shields are the minimum requirement. However, for procedures with a risk of splashing or aerosol generation (e.g., dissolving the solid, vortexing), a full-face shield or safety goggles should be used in conjunction with a surgical mask.<sup>[2]</sup>
- **Respiratory Protection:** For procedures that may generate aerosols or when handling the powder outside of a certified chemical fume hood or biological safety cabinet, a NIOSH-approved N95 respirator or higher is recommended.<sup>[1]</sup>

## Operational Plan: From Receipt to Disposal

A systematic workflow is critical to minimize exposure risk. The following diagram and procedural steps outline the recommended operational plan for handling **Odm-207** in a laboratory setting.



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**Caption:** Operational workflow for handling **Odm-207**.

## Experimental Protocols

### 1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Log the compound into your chemical inventory system.
- Store the container at -20°C in a designated and clearly labeled area for potent compounds.  
[\[3\]](#)

### 2. Weighing and Dissolving (to be performed in a certified chemical fume hood or powder containment hood):

- Don all required PPE as outlined above.
- Place a weigh boat on a calibrated analytical balance.
- Carefully transfer the required amount of solid **Odm-207** to the weigh boat using a dedicated spatula.
- Record the weight and carefully transfer the solid to an appropriate vial.
- Using a calibrated pipette, add the required volume of DMSO to achieve the desired concentration (e.g., 10 mM).[\[3\]](#)
- Cap the vial securely and vortex until the solid is fully dissolved. A brief sonication may be used to aid dissolution if necessary.
- Label the vial clearly with the compound name, concentration, solvent, and date of preparation.

### 3. Experimental Use:

- When performing experiments, handle all solutions containing **Odm-207** within a chemical fume hood or biological safety cabinet.
- Use mechanical pipetting aids; never pipette by mouth.[\[4\]](#)

- Minimize the creation of aerosols.<sup>[4]</sup>

## Disposal Plan

Proper disposal of **Odm-207** and all associated materials is crucial to prevent environmental contamination and accidental exposure.

### 1. Waste Segregation:

- **Solid Waste:** All disposable items that have come into contact with **Odm-207** (e.g., gloves, weigh boats, pipette tips, vials) should be considered hazardous waste. These items should be collected in a dedicated, sealed, and clearly labeled hazardous waste container.
- **Liquid Waste:** Unused solutions of **Odm-207** and any contaminated solvents should be collected in a separate, sealed, and clearly labeled hazardous liquid waste container. Do not mix with other waste streams unless compatible.
- **Sharps:** Needles and syringes used for handling **Odm-207** solutions must be disposed of in a designated sharps container for hazardous waste.<sup>[4]</sup>

### 2. Disposal Procedure:

- All hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) office.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.
- Do not dispose of **Odm-207** down the drain or in the regular trash.

## Emergency Procedures

### 1. Spills:

- **Small Spills (in a fume hood):**
  - Decontaminate the area with an appropriate solvent (e.g., ethanol) and absorbent pads.
  - Collect all cleanup materials in the solid hazardous waste container.

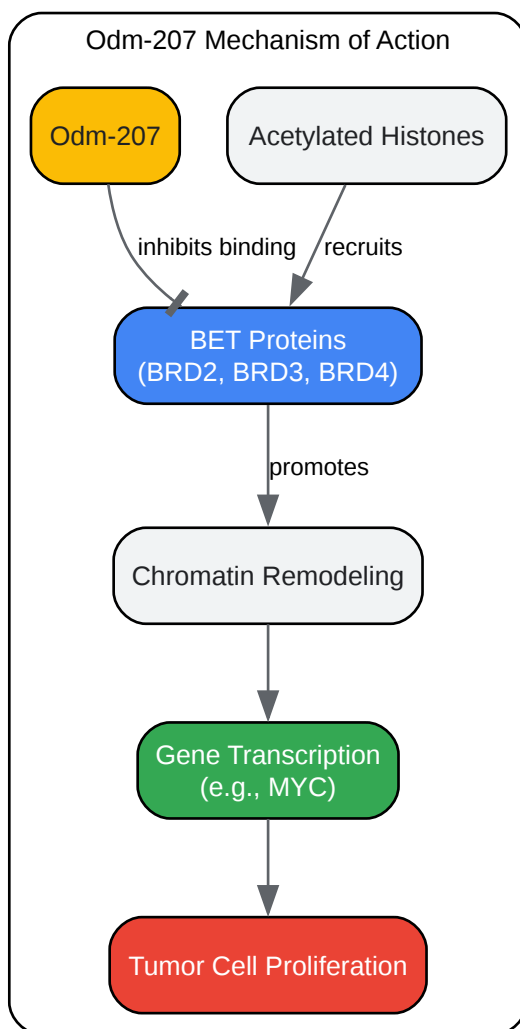
- Large Spills (or spills outside of a fume hood):
  - Evacuate the immediate area and alert others.
  - Contact your institution's EHS or emergency response team immediately.
  - Prevent entry to the contaminated area until it has been cleared by trained personnel.

## 2. Personal Exposure:

- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention.
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.<sup>[4]</sup> Seek immediate medical attention.
- Inhalation: Move to fresh air immediately. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Seek immediate medical attention.

## Signaling Pathway and Logical Relationships

As a BET bromodomain inhibitor, **Odm-207** prevents the interaction between BET proteins and acetylated histones, thereby disrupting chromatin remodeling and the expression of key oncogenes like MYC.<sup>[5]</sup> This mechanism underlies its potent anti-proliferative effects.



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**Caption:** Simplified signaling pathway of **Odm-207**'s inhibitory action.

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